

Electrochemical sensor development using Mordant Blue 18 modified electrodes

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Compound of Interest

Compound Name: Mordant Blue 18

Cat. No.: B12277993

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Application Note: Electrochemical Sensor Development using **Mordant Blue 18** (MB18) Modified Electrodes

Executive Summary

This guide details the protocol for developing electrochemical sensors based on **Mordant Blue 18** (MB18), also known as Chrome Fast Blue GR (C.I. 18090). While widely used in textile dyeing and metal chelation, MB18 possesses a chemical structure—specifically a polyhydroxylated azo backbone—that makes it an excellent candidate for electropolymerization and electrocatalysis.

This protocol leverages the electrochemical properties of MB18 to create a modified electrode capable of the sensitive, simultaneous detection of Dopamine (DA), Ascorbic Acid (AA), and Uric Acid (UA). The methodology is derived from established workflows for structurally analogous azo dyes (e.g., Mordant Blue 9, Eriochrome Black T), ensuring scientific rigor and reproducibility.

Introduction & Mechanistic Basis

2.1 The Chemistry of **Mordant Blue 18** MB18 (CAS: 6844-73-1) is an acidic mono-azo dye. Its structure features:

- Azo Group (-N=N-): A redox-active center that facilitates electron transfer.
- Hydroxyl Groups (-OH): Critical for electropolymerization (via phenolic oxidation) and hydrogen bonding with analytes.
- Sulfonic Acid Groups (-SO₃H): Provide negative charge at physiological pH, enhancing electrostatic attraction to cationic analytes like Dopamine.

2.2 Sensing Mechanism The modification of a Glassy Carbon Electrode (GCE) with Poly(MB18) serves two functions:

- Electrocatalysis: The polymer film lowers the overpotential for the oxidation of DA, AA, and UA.
- Peak Separation: Unlike bare electrodes where DA, AA, and UA peaks overlap, the specific electrostatic and hydrophobic interactions of the Poly(MB18) film separate these oxidation potentials, allowing simultaneous detection.

Materials & Equipment

Category	Item	Specifications
Reagents	Mordant Blue 18	C.I. 18090, High Purity (e.g., Sigma/Aldrich)
Dopamine HCl	Analytical Standard	
PBS Components	Na_2HPO_4 , NaH_2PO_4 (0.1 M, pH 7.0)	
Alumina Powder	0.3 μm and 0.05 μm for polishing	
Equipment	Potentiostat	3-Electrode System (e.g., CHI, Autolab)
Working Electrode	Glassy Carbon Electrode (GCE, 3 mm dia.)	
Ref/Counter	Ag/AgCl (3M KCl) / Platinum Wire	

Experimental Protocols

Protocol A: Electrode Preparation & Electropolymerization

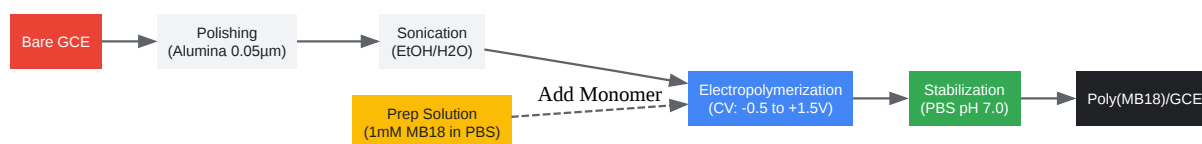
Objective: To fabricate a stable, conductive Poly(MB18) film on the GCE surface.

Step-by-Step Workflow:

- Surface Polishing:
 - Polish the GCE with 0.3 μm alumina slurry on a microcloth for 2 minutes.
 - Rinse with DI water and polish with 0.05 μm alumina for another 2 minutes.
 - Sonicate in 1:1 Ethanol/Water for 5 minutes to remove debris.
- Monomer Solution Preparation:

- Dissolve 1.0 mM MB18 in 0.1 M PBS (pH 7.0).
- Note: Some protocols for azo dyes suggest alkaline media (pH 9.0) for better solubility, but pH 7.0 is standard for polymerization.
- Electropolymerization (CV Method):
 - Immerse the GCE in the MB18 solution.
 - Technique: Cyclic Voltammetry (CV).^{[1][2]}
 - Potential Window: -0.5 V to +1.5 V (vs. Ag/AgCl).
 - Scan Rate: 100 mV/s.^[3]
 - Cycles: 10 to 20 cycles.
 - Observation: Look for the growth of redox peaks with each cycle, indicating film formation.
- Stabilization:
 - Rinse the electrode with DI water.
 - Cycle in monomer-free PBS (pH 7.0) between -0.4 V and +0.8 V until a stable voltammogram is obtained.

Visualization: Fabrication Workflow



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Caption: Workflow for the fabrication of Poly(MB18) modified Glassy Carbon Electrode.

Protocol B: Electrochemical Characterization

Objective: To verify surface modification and electron transfer capability.

- Probe: 5 mM $[\text{Fe}(\text{CN})_6]^{3-/4-}$ in 0.1 M KCl.
- Method: Run CV from -0.2 V to +0.6 V at 50 mV/s.
- Analysis:
 - Bare GCE: Typical peak separation () ~70-80 mV.
 - Poly(MB18)/GCE: Expect a slight increase in peak current () due to increased surface area, or a decrease in if the film catalyzes the reaction.
 - Self-Validation: If the peak current drops significantly (>50%), the film is too thick/insulating. Reduce polymerization cycles.

Protocol C: Analytical Sensing of Dopamine

Objective: To detect Dopamine (DA) in the presence of interferents.[\[1\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

Mechanism: At pH 7.0, Dopamine is cationic (pK

= 8.9), while Ascorbic Acid (pK

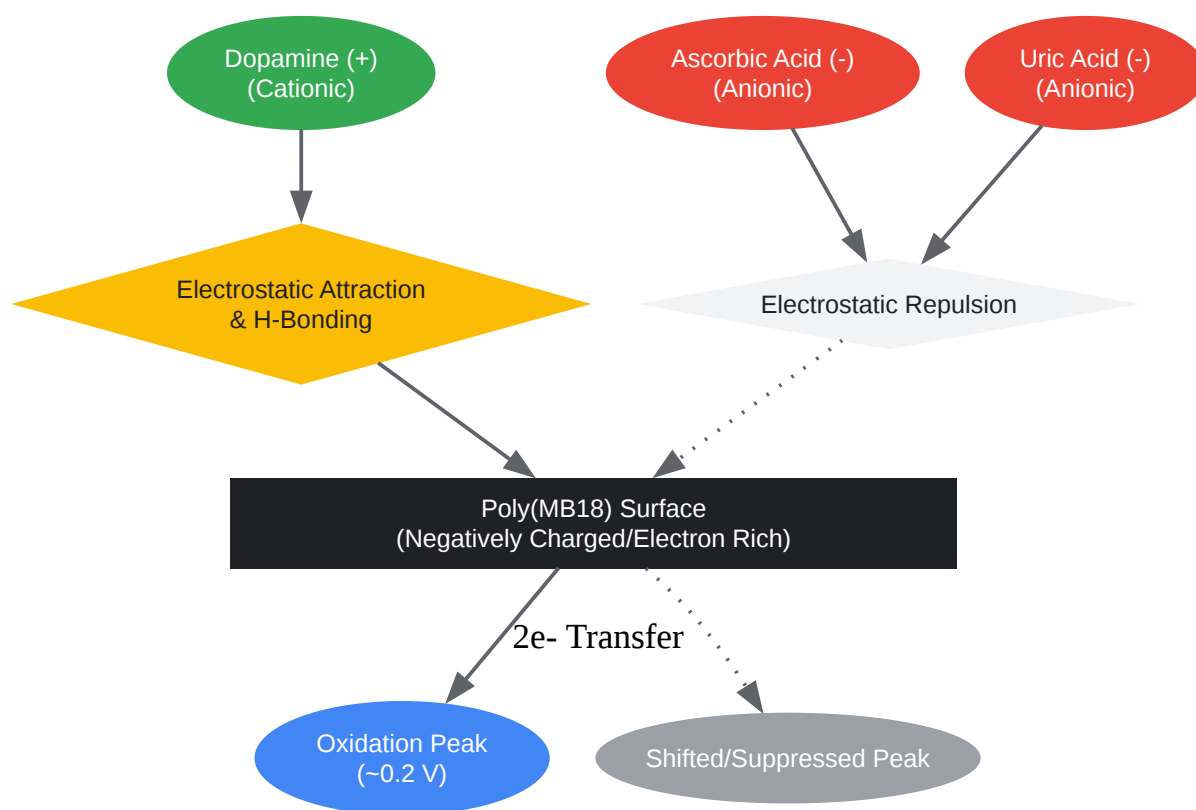
= 4.2) and Uric Acid are anionic. The Poly(MB18) film, rich in electron-rich azo and oxygen groups, attracts DA via electrostatic interaction and hydrogen bonding, while repelling anionic AA/UA (or retarding their kinetics), thus separating the peaks.

Step-by-Step Workflow:

- Technique: Differential Pulse Voltammetry (DPV) (Higher sensitivity than CV).
- Parameters:

- Potential Range: -0.2 V to +0.6 V.
- Pulse Amplitude: 50 mV.
- Pulse Width: 0.05 s.
- Optimization:
 - Test varying pH (5.0 - 8.0). Note: DA oxidation is pH-dependent ($2e^-/2H^+$ process).
 - Optimum is usually pH 7.0 for physiological relevance.

Visualization: Sensing Mechanism



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Caption: Mechanistic pathway for selective Dopamine sensing on Poly(MB18) electrodes.

Data Summary & Expected Performance

Based on the performance of structurally similar Mordant Blue 9 and Poly(Azo) dyes, the expected analytical metrics for a Poly(MB18) sensor are:

Parameter	Expected Value	Notes
Oxidation Potential (DA)	+0.18 V to +0.22 V	vs. Ag/AgCl (pH 7.0)
Peak Separation (DA-AA)	> 200 mV	Sufficient for simultaneous detection
Linear Range	1.0 μ M – 100 μ M	Typical for polymer-modified GCE
Limit of Detection (LOD)	0.1 μ M – 0.5 μ M	S/N = 3
Stability	> 90% after 2 weeks	Stored in PBS at 4°C

Troubleshooting & Validation

- Issue: Poor Sensitivity.
 - Cause: Film is too thick (blocking electron transfer).
 - Fix: Reduce polymerization cycles from 20 to 10.
- Issue: Peak Overlap (DA/AA).
 - Cause: Insufficient negative charge on the surface.
 - Fix: Ensure the polymerization solution pH is correct; try electropolymerizing in slightly alkaline solution (pH 8) to deprotonate sulfonic groups.
- Issue: Fouling.
 - Cause: Oxidation products adsorbing to the electrode.
 - Fix: Run a "cleaning" CV in blank PBS between measurements.

References

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